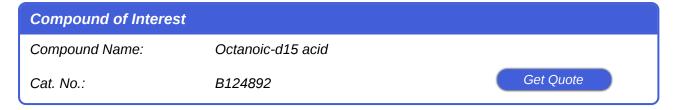


A Guide to High-Purity Octanoic-d15 Acid for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



An in-depth technical resource for scientists and drug development professionals on the procurement and application of high-purity **Octanoic-d15 acid**.

High-purity **Octanoic-d15 acid**, a deuterated analog of octanoic acid, serves as an indispensable tool in various scientific disciplines, particularly in analytical chemistry, metabolic research, and pharmacokinetic studies. Its isotopic labeling allows for precise quantification and tracing of octanoic acid in complex biological matrices. This guide provides a comprehensive overview of commercial suppliers, technical specifications, and detailed experimental protocols for the effective utilization of this stable isotope-labeled compound.

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer high-purity **Octanoic-d15 acid**, each with specific product grades and formulations. The following tables summarize the key quantitative data from prominent commercial vendors to facilitate a comparative assessment for procurement.

Table 1: General Specifications of Commercially Available Octanoic-d15 Acid



Supplier	CAS Number	Molecular Formula	Molecular Weight	Physical State
Sigma-Aldrich	69974-55-6	CD3(CD2)6CO2H	159.30	Neat Liquid
Cayman Chemical	69974-55-6	C8HD15O2	159.3	Liquid
Veeprho	69974-55-6	C8HD15O2	159.3	Not Specified
FB Reagents	69974-55-6	C8HD15O2	159.3	Liquid
MedChemExpres s	69974-55-6	C8HD15O2	159.3	Not Specified
Cosmo Bio (Larodan)	69974-55-6	C8HD15O2	159.3	Liquid

Table 2: Purity and Isotopic Enrichment of Octanoic-d15 Acid from Various Suppliers

Supplier	Chemical Purity	Isotopic Purity (Atom % D)
Sigma-Aldrich	≥99% (CP)[1][2][3]	≥98%[1][2][3]
Cayman Chemical	≥99% (deuterated forms d1-d15)[4]	Not Specified
Veeprho	Not Specified	Not Specified
FB Reagents	99%	99%
MedChemExpress	Not Specified	Not Specified
Cosmo Bio (Larodan)	>99%[5]	Not Specified

Experimental Protocols: A Practical Guide

Octanoic-d15 acid is predominantly used as an internal standard in mass spectrometry-based analytical methods for the precise quantification of endogenous octanoic acid. Below are detailed methodologies for its application in Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).



Quantification of Octanoic Acid in Biological Samples using GC-MS

This protocol outlines the use of **Octanoic-d15 acid** as an internal standard for the quantification of octanoic acid in biological matrices such as plasma, serum, or tissue homogenates. The method involves lipid extraction, derivatization to fatty acid methyl esters (FAMEs), and subsequent GC-MS analysis.

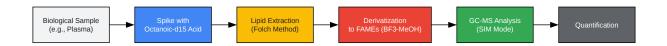
- 1. Materials and Reagents:
- Biological Sample (e.g., 100 μL plasma)
- Octanoic-d15 acid solution (10 μg/mL in a suitable solvent)
- Chloroform:Methanol mixture (2:1, v/v)
- 0.9% NaCl solution
- Boron trifluoride-methanol (BF₃-MeOH) solution (14%)
- Hexane (GC grade)
- Anhydrous sodium sulfate
- 2. Sample Preparation and Lipid Extraction (Folch Method):
- To a glass tube, add 100 μL of the biological sample.
- Spike the sample with a known amount of **Octanoic-d15 acid** internal standard solution.
- Add 2 mL of the chloroform:methanol mixture and vortex vigorously for 2 minutes.
- Add 0.5 mL of 0.9% NaCl solution to induce phase separation.
- Vortex for 30 seconds and centrifuge at 2,000 x g for 10 minutes.
- Carefully transfer the lower organic layer (chloroform) containing the lipids to a new tube.



- 3. Derivatization to Fatty Acid Methyl Esters (FAMEs):
- Evaporate the solvent from the extracted lipids under a stream of nitrogen.
- Add 1 mL of 14% BF₃-MeOH solution to the dried lipid extract.
- Heat the mixture at 100°C for 30 minutes.
- After cooling, add 1 mL of water and 1 mL of hexane.
- Vortex and centrifuge to separate the phases.
- Collect the upper hexane layer containing the FAMEs and dry it over anhydrous sodium sulfate.
- 4. GC-MS Analysis:
- GC Column: Use a suitable capillary column for FAME analysis (e.g., DB-23, HP-88).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injection Mode: Splitless injection of 1 μL of the hexane extract.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes.
 - Ramp 1: 10°C/min to 180°C, hold for 5 minutes.
 - Ramp 2: 5°C/min to 240°C, hold for 10 minutes.[4]
- MS Parameters:
 - o Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for targeted quantification.
 - Ions to Monitor: Monitor characteristic ions for both unlabeled octanoic acid methyl ester and the deuterated internal standard (shifted by +15 m/z).[4]



5. Quantification: The concentration of octanoic acid in the sample is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve prepared with known concentrations of unlabeled octanoic acid.



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GC-MS workflow for fatty acid analysis.

Quantification of Octanoic Acid in Biological Samples using LC-MS

This protocol describes a direct method for the quantification of octanoic acid in biological samples using LC-MS, where **Octanoic-d15 acid** serves as the internal standard. This method avoids the need for derivatization.

- 1. Materials and Reagents:
- Biological Sample (e.g., 100 μL plasma)
- Octanoic-d15 acid solution (10 μg/mL in a suitable solvent)
- Methanol for protein precipitation
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- 2. Sample Preparation:
- To a microcentrifuge tube, add 100 μL of the biological sample.
- Add a known amount of the Octanoic-d15 acid internal standard solution.
- Add 300 μL of cold methanol to precipitate proteins.



- Vortex for 1 minute and centrifuge at high speed (e.g., 14,000 x g) for 15 minutes.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the dried extract in a suitable volume of the initial mobile phase.
- 3. LC-MS Analysis:
- LC Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient elution using water and acetonitrile, both containing 0.1% formic acid.
- Flow Rate: A typical flow rate is 0.2-0.4 mL/min.
- Injection Volume: 5-10 μL of the reconstituted sample.
- MS Parameters:
 - Ionization Mode: Electrospray Ionization (ESI) in negative ion mode.
 - Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM)
 for enhanced selectivity and sensitivity.
 - Ions to Monitor: Monitor the deprotonated molecular ions [M-H]⁻ for both octanoic acid and
 Octanoic-d15 acid.
- 4. Quantification: Similar to the GC-MS method, quantification is achieved by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.



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LC-MS workflow for direct fatty acid analysis.



Applications in Research and Development

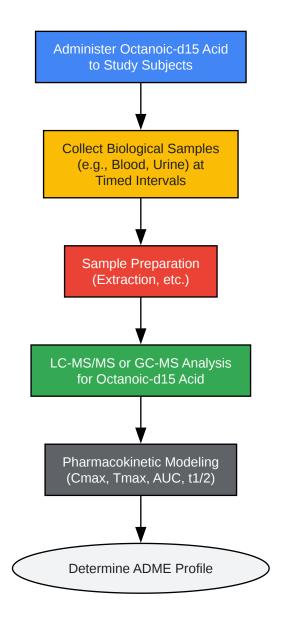
The use of **Octanoic-d15 acid** extends beyond simple quantification. It is a valuable tool in various research areas, including:

- Metabolic Research: Deuterated octanoic acid can be used as a tracer to study the
 metabolic fate of medium-chain fatty acids in vivo and in vitro. This includes investigating
 pathways such as beta-oxidation and its contribution to the Krebs cycle.[3][6]
- Pharmacokinetic Studies: By administering a deuterated version of a drug or a compound of interest, researchers can accurately determine its absorption, distribution, metabolism, and excretion (ADME) profile without interference from endogenous levels of the compound.[5][7]
- Clinical Diagnostics: Octanoic-d15 acid can be used in diagnostic tests, such as breath tests for measuring gastric emptying.[8]

Logical Workflow for a Pharmacokinetic Study

The following diagram illustrates a generalized workflow for a pharmacokinetic study utilizing **Octanoic-d15 acid**.





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Generalized pharmacokinetic study workflow.

Conclusion

High-purity **Octanoic-d15** acid is a critical reagent for researchers and drug development professionals. Its commercial availability from multiple suppliers with well-defined specifications, coupled with established analytical protocols, facilitates its integration into various research workflows. The use of this stable isotope-labeled standard enhances the accuracy and reliability of quantitative studies, providing a solid foundation for advancements in analytical chemistry, metabolic research, and pharmaceutical development.



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